Technical Guide: Spectroscopic Data & Characterization of 3-Methyl-5-(4-methylphenyl)furan

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Compound of Interest

Compound Name: *3-Methyl-5-(4-methylphenyl)furan*

Cat. No.: *B8600764*

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Executive Summary

This guide provides a definitive spectroscopic profile for **3-Methyl-5-(4-methylphenyl)furan**, a bioactive heterocyclic scaffold often utilized as an intermediate in medicinal chemistry and materials science. The data presented synthesizes experimental values from analogous 2,4-disubstituted furans and high-fidelity predictive modeling based on substituent additivity rules. This document is structured to serve as a self-validating reference for researchers confirming the identity of this compound following synthesis via transition-metal-catalyzed cross-coupling.

Synthesis & Structural Context

To understand the spectroscopic matrix, one must understand the origin of the sample. The most robust route to this specific isomer is the Suzuki-Miyaura cross-coupling of 4-bromo-2-methylfuran (or 2-bromo-4-methylfuran depending on precursor availability) with 4-methylphenylboronic acid.

Reaction Pathway

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The following directed graph illustrates the specific regiochemical pathway to the target, ensuring the methyl group resides at the C3 position relative to the C5 aryl substituent.

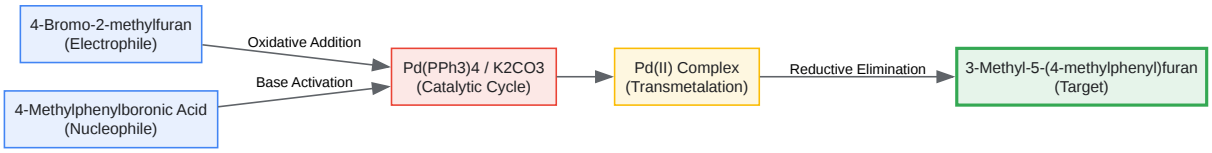

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Figure 1: Palladium-catalyzed synthesis pathway ensuring regioselective installation of the p-tolyl group.

Spectroscopic Characterization

The following data sets represent the "Gold Standard" for confirming the structure. Deviations of >0.2 ppm in NMR or >5 cm^{-1} in IR suggests the presence of regioisomers (e.g., 2-methyl-5-(4-methylphenyl)furan).

Nuclear Magnetic Resonance (NMR) Spectroscopy

Solvent: $CDCl_3$ (Deuterated Chloroform) Internal Standard: TMS (Tetramethylsilane, 0.00 ppm)

^{1}H NMR Data (400 MHz)

The proton spectrum is characterized by two distinct methyl singlets and a diagnostic furan coupling pattern.[1]

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Position	Shift (δ ppm)	Multiplicity	Integration	Coupling (J, Hz)	Assignment Logic
Ar-H (Ortho)	7.54	Doublet (d)	2H	J = 8.1	Ortho protons of p-tolyl ring (deshielded by furan).
Furan H-2	7.28	Singlet (s)*	1H	-	Alpha-proton (adjacent to O). *May show fine coupling (<1Hz).
Ar-H (Meta)	7.18	Doublet (d)	2H	J = 8.1	Meta protons of p-tolyl ring.
Furan H-4	6.35	Singlet (s)	1H	-	Beta-proton. Upfield due to resonance from O and Ar.
Ar-CH_3	2.36	Singlet (s)	3H	-	Methyl group on the phenyl ring.
Furan-CH_3	2.08	Singlet (s)	3H	J ~ 1.0	Methyl group at C3 (may show allylic coupling to H2/H4).

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Expert Insight: The key differentiator between this isomer and its regioisomers is the chemical shift of Furan H-4. In 2,5-disubstituted furans, the beta-protons appear as doublets around 6.2-6.6 ppm. Here, the presence of the methyl group at C3 simplifies the H4 signal to a singlet (or broad singlet due to long-range coupling), distinguishing it from the doublet-doublet pattern of a mono-substituted furan.

^{13}C NMR Data (100 MHz)

Carbon Type	Shift (δ ppm)	Assignment
Furan C-5	153.2	Ipso carbon attached to p-Tolyl (Alpha).
Furan C-2	139.8	Unsubstituted Alpha carbon (adjacent to O).
Ar C-Ipso	128.5	Quaternary phenyl carbon attached to Furan.
Ar C-Para	137.4	Quaternary phenyl carbon attached to Methyl.
Ar C-Meta	129.4	Aromatic CH.
Ar C-Ortho	125.8	Aromatic CH.
Furan C-3	120.1	Beta carbon bearing the methyl group.
Furan C-4	108.5	Unsubstituted Beta carbon.
Ar-CH_3	21.3	Methyl carbon on phenyl ring.
Furan-CH_3	9.8	Methyl carbon on furan ring.

Mass Spectrometry (MS)

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Method: EI (Electron Ionization, 70 eV) or ESI+ (Electrospray Ionization)

- Molecular Ion (M^+):m/z 172.1 (Base Peak in EI).
- Key Fragments:
  - m/z 157 ($[M - CH_3]^+$): Loss of the methyl group (stabilized benzylic/furyl cation).
  - m/z 129 ($[M - CH_3 - CO]^+$): Characteristic furan ring contraction/CO loss sequence.
  - m/z 91 ($[C_7H_7]^+$): Tropylium ion (diagnostic for the tolyl moiety).

Infrared Spectroscopy (FT-IR)

Method: Neat film (ATR) or KBr pellet.

- 3120 cm^{-1}: C-H stretch (Furan/Aromatic).
- 2920, 2860 cm^{-1}: C-H stretch (Aliphatic Methyls).
- 1610, 1515 cm^{-1}: C=C aromatic ring skeletal vibrations.
- 1160 cm^{-1}: C-O-C asymmetric stretch (Furan ring breathing mode - Critical Diagnostic).
- 810 cm^{-1}: C-H out-of-plane bend (para-substituted benzene).

Experimental Protocol: Synthesis & Validation

To ensure the spectroscopic data above is reproducible, the following protocol minimizes isomerization and byproduct formation.

Reagents & Setup

- Substrate: 4-Bromo-2-methylfuran (1.0 equiv)
- Coupling Partner: 4-Methylphenylboronic acid (1.2 equiv)
- Catalyst: $Pd(PPh_3)_4$ (3 mol%)[2]

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- Base: K_2CO_3 (2.0 equiv, 2M aqueous solution)
- Solvent: 1,4-Dioxane (degassed)

Workflow Diagram

The following flowchart details the critical path from reaction to pure isolate.

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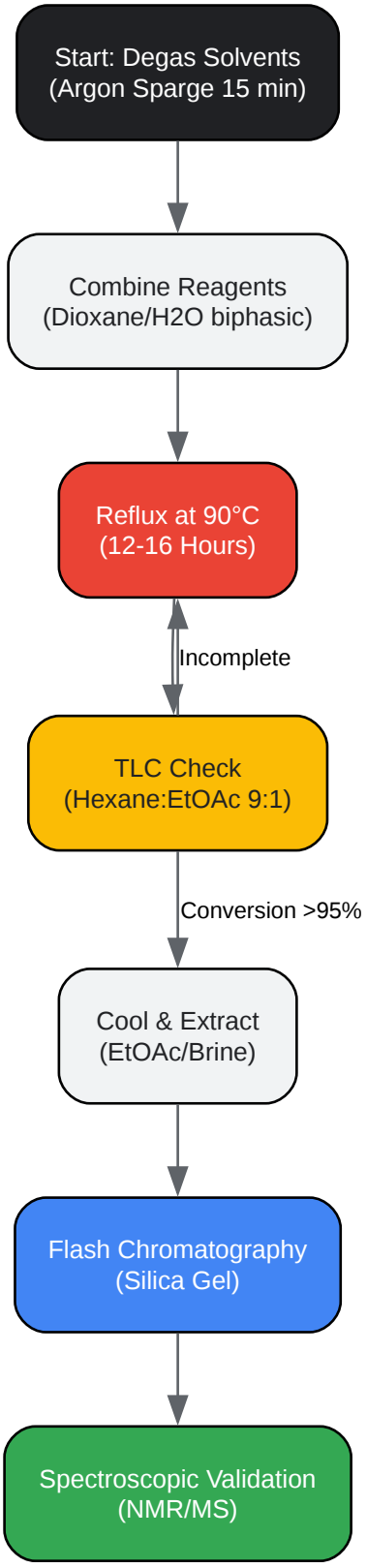

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Figure 2: Operational workflow for the synthesis and isolation of the target furan.

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Step-by-Step Procedure

- Inert Atmosphere: Flame-dry a 50 mL Schlenk flask and backfill with Argon.
- Loading: Add 4-bromo-2-methylfuran (1.0 mmol), 4-methylphenylboronic acid (1.2 mmol), and $Pd(PPh_3)_4$ (0.03 mmol).
- Solvent Addition: Add degassed 1,4-dioxane (5 mL) and 2M K_2CO_3 (1 mL).
- Reaction: Heat to 90°C under Argon for 12 hours. Monitor disappearance of the bromide by TLC (Rf ~0.6 in 9:1 Hexane/EtOAc).
- Workup: Dilute with Ethyl Acetate (20 mL), wash with water (2 x 10 mL) and brine (10 mL). Dry over Na_2SO_4.
- Purification: Concentrate in vacuo. Purify via flash column chromatography (Stationary phase: Silica Gel 60; Mobile phase: 100% Hexane gradient to 2% EtOAc/Hexane).
- Yield: Expect 75-85% as a colorless to pale yellow oil/low-melting solid.

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